

# Technical Guide: Physicochemical Profile of 3,4,4-Trimethylpentan-2-ol

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## Compound of Interest

Compound Name: 3,4,4-Trimethylpentan-2-ol

Cat. No.: B13071519

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## Abstract

This technical guide provides a comprehensive overview of the known physical characteristics of the organic compound **3,4,4-trimethylpentan-2-ol**. Due to a scarcity of experimentally determined data for this specific isomer, this document also presents data for structurally related isomers to provide a comparative context for its likely properties. Furthermore, detailed experimental protocols for the determination of key physical parameters for liquid alcohols are outlined to guide researchers in acquiring such data.

## Introduction

**3,4,4-Trimethylpentan-2-ol** is a saturated secondary alcohol with the chemical formula  $C_8H_{18}O$ . As a member of the octanol isomer family, its physicochemical properties are of interest in various fields, including solvent chemistry, reaction kinetics, and as a potential intermediate in organic synthesis. A thorough understanding of its physical characteristics is crucial for its application and for the prediction of its behavior in chemical and biological systems.

## Molecular Structure and Identification

The structure of **3,4,4-trimethylpentan-2-ol** is characterized by a pentane backbone with methyl groups at the third and fourth positions, and a hydroxyl group at the second position.

- IUPAC Name: **3,4,4-trimethylpentan-2-ol**
- CAS Number: 10575-56-1[\[1\]](#)
- Molecular Formula: C<sub>8</sub>H<sub>18</sub>O[\[1\]](#)[\[2\]](#)
- Molecular Weight: 130.23 g/mol [\[1\]](#)[\[2\]](#)
- SMILES: CC(C(C)O)C(C)(C)C[\[2\]](#)

## Physical Characteristics

Direct experimental data for the physical properties of **3,4,4-trimethylpentan-2-ol** are not readily available in published literature or chemical databases. A safety data sheet for the compound from one supplier indicates that the physical state, boiling point, melting point, flash point, solubility, and density are "Not available"[\[3\]](#). However, computed properties and data from isomeric compounds can provide valuable estimations.

## Summary of Known and Estimated Physical Properties

The following table summarizes the available computed data for **3,4,4-trimethylpentan-2-ol** and provides experimental data for its isomers for comparative purposes.

Property	3,4,4- Trimethylpentan-2- ol (Computed/Unavail- able)	2,3,4- Trimethylpentan-2- ol (Estimated/Experim- ental)	2,4,4- Trimethylpentan-2- ol (Experimental)
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sup>[1][2]</sup>	C <sub>8</sub> H <sub>18</sub> O	C <sub>8</sub> H <sub>18</sub> O
Molecular Weight	130.23 g/mol <sup>[1][2]</sup>	130.23 g/mol	130.2279 g/mol <sup>[4]</sup>
Boiling Point	Not available <sup>[3]</sup>	170.96 °C (estimate) <sup>[5]</sup>	Not available
Melting Point	Not available <sup>[3]</sup>	-61.15 °C (estimate) <sup>[5]</sup>	Not available
Density	Not available <sup>[3]</sup>	0.8040 g/mL (estimate) <sup>[5]</sup>	Not available
Solubility in Water	Not available <sup>[3]</sup>	Not available	Not available
Refractive Index	Not available <sup>[3]</sup>	1.4350 (estimate) <sup>[5]</sup>	Not available
XLogP3-AA (Computed)	2.5 <sup>[2]</sup>	Not available	Not available
Topological Polar Surface Area (Computed)	20.2 Å <sup>2</sup> <sup>[2]</sup>	Not available	Not available
Complexity (Computed)	81.1 <sup>[2]</sup>	Not available	Not available

## Experimental Protocols for Physical Property Determination

For researchers intending to experimentally determine the physical characteristics of **3,4,4-trimethylpentan-2-ol**, the following standard protocols for liquid alcohols are provided.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination on a small scale is the capillary method.

Methodology:

- Apparatus Setup: A small amount of the liquid sample is placed in a test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample. The test tube is then attached to a thermometer.
- Heating: The entire assembly is heated in a suitable bath (e.g., oil or water bath) on a hot plate.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- Measurement: The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Determination of Density

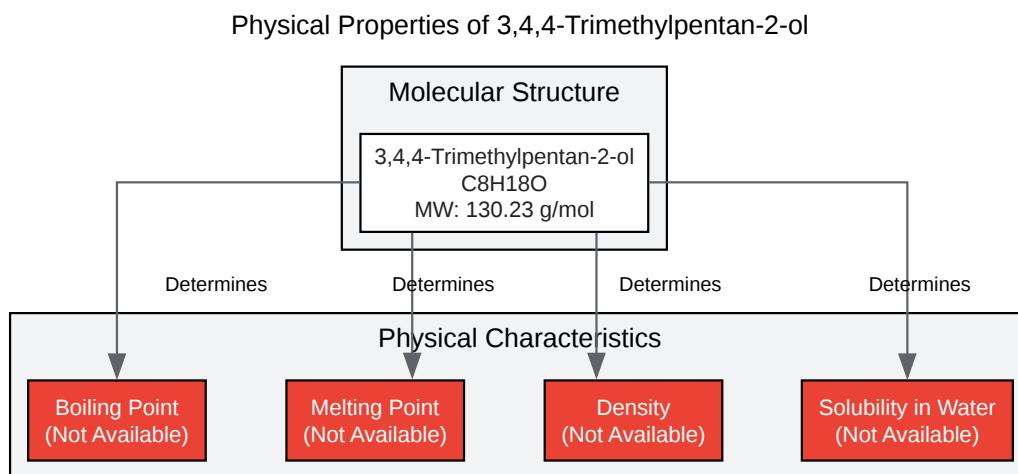
The density of a liquid is its mass per unit volume. It can be determined using a pycnometer or by direct mass and volume measurements.

Methodology (using a graduated cylinder and balance):

- Mass of Empty Cylinder: An empty, dry graduated cylinder is weighed on an analytical balance.
- Volume Measurement: A known volume of the alcohol is carefully measured into the graduated cylinder.
- Mass of Cylinder with Sample: The graduated cylinder containing the alcohol is reweighed.
- Calculation: The mass of the alcohol is determined by subtracting the mass of the empty cylinder from the mass of the cylinder with the sample. The density is then calculated by dividing the mass of the alcohol by the measured volume.

# Logical Relationships of Physical Properties

The following diagram illustrates the key physical properties of **3,4,4-trimethylpentan-2-ol** and their interconnectedness.



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*Structure-Property Relationship Diagram*

## Conclusion

While specific experimental data for the physical characteristics of **3,4,4-trimethylpentan-2-ol** are currently lacking in the public domain, this guide provides a foundational understanding of the compound based on its molecular structure and the properties of its isomers. The included experimental protocols offer a clear path for researchers to obtain the necessary data to fill this knowledge gap. Further experimental investigation is highly encouraged to fully characterize this compound for its potential applications.

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